

Application Notes and Protocols: Assessing Cardiac Function with SCH00013 Using Echocardiography

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Compound of Interest

Compound Name: SCH00013

Cat. No.: B1139404

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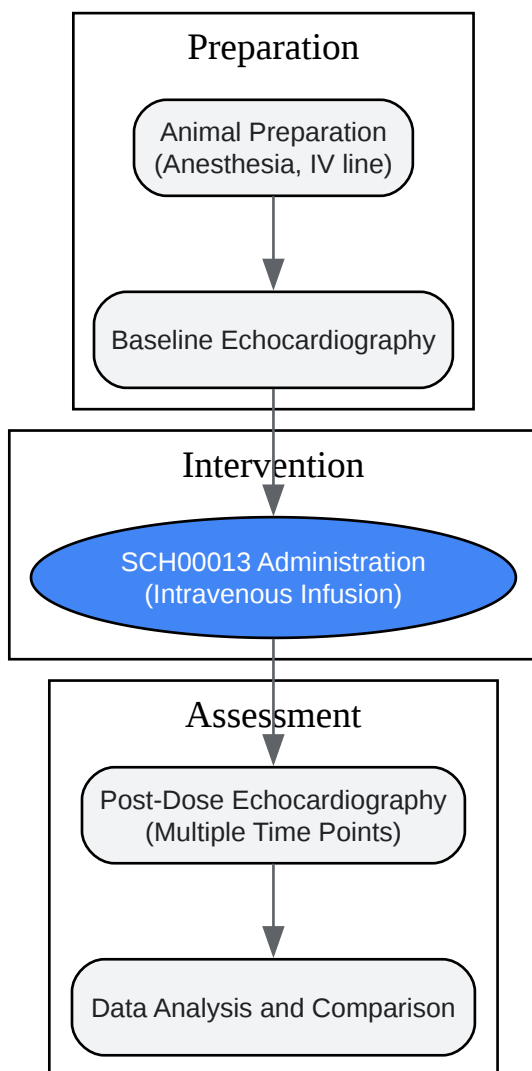
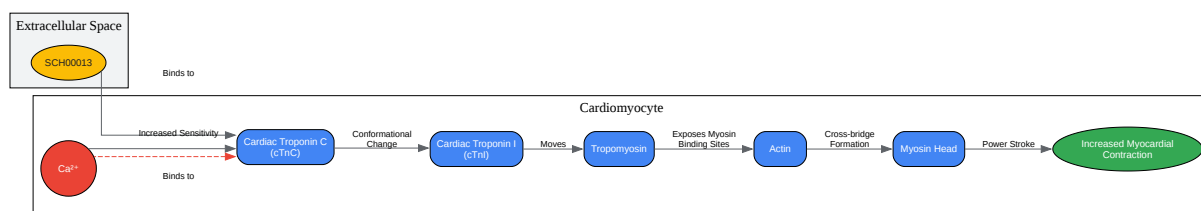
For Researchers, Scientists, and Drug Development Professionals

Introduction

SCH00013 is a novel cardiotonic agent identified as a Ca^{2+} sensitizer. It enhances cardiac contractility by increasing the sensitivity of the myofilaments to calcium, leading to a positive inotropic effect without a significant increase in heart rate (chronotropic effect).[1] This pharmacological profile makes **SCH00013** a promising candidate for the treatment of congestive heart failure.[1] Echocardiography is a non-invasive imaging modality that is essential for assessing the in vivo effects of **SCH00013** on cardiac function. These application notes provide a detailed protocol for utilizing echocardiography to evaluate the cardiac effects of **SCH00013** in a preclinical canine model.

Mechanism of Action: Ca^{2+} Sensitization

SCH00013 exerts its primary effect by binding to cardiac troponin C (cTnC), a key protein in the regulation of muscle contraction. This binding enhances the affinity of cTnC for Ca^{2+} , leading to a more sustained interaction between actin and myosin filaments at a given intracellular calcium concentration. The result is an increase in the force of myocardial contraction. At higher concentrations, a moderate contribution from a cAMP-dependent mechanism may also be observed.



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References

- 1. Investigation on SCH00013, a novel cardiogenic agent with Ca⁺⁺ sensitizing action. 2nd communication: in vivo cardiovascular effects and bioavailability in dogs - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Assessing Cardiac Function with SCH00013 Using Echocardiography]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139404#assessing-cardiac-function-with-sch00013-using-echocardiography]

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